

An In-depth Technical Guide to 5-Hexenal

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Compound of Interest

Compound Name: 5-Hexenal

Cat. No.: B1605083

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This guide provides an overview of the fundamental physicochemical properties of **5-Hexenal**, a monounsaturated fatty aldehyde. The information is tailored for researchers, scientists, and professionals engaged in drug development and related fields.

Physicochemical Data

The core quantitative data for **5-Hexenal** is summarized in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Formula	C6H10O	[1][2]
Molecular Weight	98.14 g/mol	[1]
IUPAC Name	hex-5-enal	[1]
CAS Number	764-59-0	[3]
Synonyms	Hex-5-enal, EINECS 212-127-0	[1][3]

It is important to note that slight variations in molecular weight may be reported based on the calculation method and isotopic composition. For instance, a molecular weight of 98.1449 g/mol is also cited.[4]

Experimental Protocols

A comprehensive understanding of a molecule's behavior necessitates detailed experimental protocols. The following outlines a general methodology for the analysis of **5-Hexenal** using reverse-phase high-performance liquid chromatography (RP-HPLC), a common analytical technique.

Objective: To separate and analyze **5-Hexenal**.

Methodology:

- Chromatographic System: A standard HPLC system equipped with a UV detector is suitable for this application.
- Column: A Newcrom R1 column is a viable option for this separation.[\[3\]](#)
- Mobile Phase: The mobile phase consists of a mixture of acetonitrile (MeCN), water, and an acidifier.[\[3\]](#) Phosphoric acid is commonly used; however, for applications requiring mass spectrometry (MS) compatibility, formic acid should be substituted.[\[3\]](#)
- Application: This method is applicable for the analysis of **5-Hexenal** and can be adapted for the isolation of impurities through preparative separation and for pharmacokinetic studies.[\[3\]](#)

Logical Workflow for Compound Analysis

The general workflow for analyzing a chemical compound such as **5-Hexenal**, from initial identification to detailed characterization, can be visualized as a logical progression of steps.

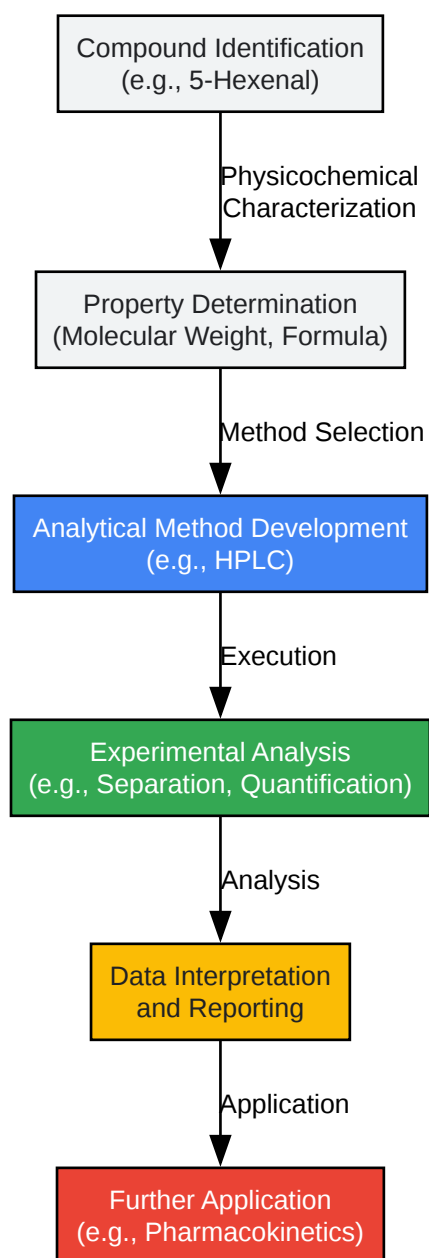


Figure 1: General Workflow for Compound Analysis

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Caption: Figure 1: General Workflow for Compound Analysis.

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